

# Fenspiride-d5 Hydrochloride: A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Fenspiride-d5 Hydrochloride	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Fenspiride-d5 Hydrochloride**, a deuterated analog of Fenspiride hydrochloride. This document is intended for use by researchers, scientists, and drug development professionals, offering key technical data, an exemplary experimental protocol for its application as an internal standard, and a discussion of its relevance in bioanalytical studies.

### **Core Compound Information**

**Fenspiride-d5 Hydrochloride** is a stable, isotopically labeled form of Fenspiride, a non-steroidal anti-inflammatory drug with bronchodilator properties.[1][2] The primary application of **Fenspiride-d5 Hydrochloride** is as an internal standard in mass spectrometry-based bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate quantification of fenspiride in biological matrices.[3] Deuterated standards are ideal for this purpose as they co-elute with the analyte and have nearly identical ionization efficiencies, but are distinguishable by their mass-to-charge ratio (m/z).[4]

#### **Chemical and Physical Properties**

A summary of the key chemical and physical properties of **Fenspiride-d5 Hydrochloride** is presented in the table below. Note that multiple CAS numbers may be listed by different suppliers for the same deuterated compound.



Property	Value	Reference(s)
Chemical Name	8-[2-(Phenyl-d5)ethyl]-1-oxa- 3,8-diazaspiro[4.5]decan-2- one Hydrochloride	[5]
Molecular Formula	C15H16D5CIN2O2	[5][6]
Molecular Weight	301.82 g/mol	[4][5][6]
CAS Number	1246815-28-0	[4][5]
Unlabeled CAS	5053-06-5	[6]
Appearance	Solid	N/A
Purity	Typically ≥98%	[5]

# Experimental Protocol: Quantification of Fenspiride in Human Plasma using UPLC-MS/MS

The following is a detailed experimental protocol adapted from a validated method for the quantification of fenspiride in human plasma.[7] In this adapted protocol, **Fenspiride-d5 Hydrochloride** serves as the internal standard (IS).

### **Materials and Reagents**

- Fenspiride reference standard
- Fenspiride-d5 Hydrochloride (Internal Standard)
- Acetonitrile (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (blank)

#### Instrumentation



- Ultra-Performance Liquid Chromatography (UPLC) system
- Tandem mass spectrometer with an electrospray ionization (ESI) source

#### **Sample Preparation**

- Stock Solutions: Prepare stock solutions of fenspiride and Fenspiride-d5 Hydrochloride in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.
- Working Solutions: Prepare working solutions by diluting the stock solutions with the appropriate solvent.
- Plasma Sample Preparation:
  - To 200 μL of human plasma, add a specified amount of the Fenspiride-d5 Hydrochloride working solution.
  - Precipitate the plasma proteins by adding acetonitrile.
  - Vortex the mixture and then centrifuge to pellet the precipitated proteins.
  - Transfer the supernatant to a clean tube for analysis.

## **UPLC-MS/MS Conditions**



Parameter	Condition
UPLC Column	ACQUITY UPLC® BEH C18 (50 mm × 2.1 mm, 1.7 μm)
Mobile Phase	Gradient mixture of acetonitrile and water (both containing 0.2% formic acid)
Flow Rate	0.4 mL/min
Column Temperature	30°C
Autosampler Temperature	10°C
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	2.0 kV
Desolvation Temperature	500°C
Source Temperature	130°C
Desolvation Gas Flow	800 L/h
MRM Transitions	Fenspiride: m/z 261 → 105Fenspiride-d5: m/z 266 → 110 (projected)
Collision Energy	24 eV (for fenspiride, may require optimization for d5 variant)
Cone Voltage	30 V (for fenspiride, may require optimization for d5 variant)

Data adapted from a study on fenspiride quantification.[7]

### **Data Presentation**

The following table summarizes the validation parameters from a UPLC-MS/MS method for fenspiride quantification, which would be expected to be similar when using **Fenspiride-d5 Hydrochloride** as an internal standard.[7]



Parameter	Result
Linearity Range	2-500 ng/mL
Lower Limit of Quantification (LLOQ)	2 ng/mL
Intra-day Precision (%RSD)	< 9.5%
Inter-day Precision (%RSD)	< 9.5%
Accuracy	91.5% - 112.4%
Recovery	99.3% - 101.9%
Stability (3 freeze/thaw cycles)	Stable
Stability (5 months at -70°C)	Stable

# Mandatory Visualizations Experimental Workflow

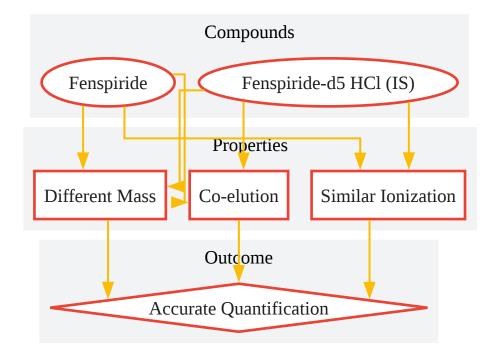


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Caption: UPLC-MS/MS Experimental Workflow.

# **Logical Relationship of Internal Standard**





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Caption: Logic of using a deuterated internal standard.

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#### References

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